

Technical Support Center: Optimizing GSK2945 Hydrochloride Concentration for Experiments

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Compound of Interest

Compound Name: GSK2945 hydrochloride

Cat. No.: B10819742

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the effective use of **GSK2945 hydrochloride** in their experiments. This resource offers troubleshooting advice, answers to frequently asked questions, detailed experimental protocols, and summaries of key quantitative data to facilitate the optimization of **GSK2945 hydrochloride** concentrations.

Frequently Asked Questions (FAQs)

Q1: What is **GSK2945 hydrochloride** and what is its primary mechanism of action?

A1: **GSK2945 hydrochloride** is a potent and specific antagonist of the nuclear receptors Rev-erb α (NR1D1) and Rev-erb β (NR1D2).[1][2] Its primary mechanism of action is to inhibit the transcriptional repressor activity of Rev-erb α/β , thereby modulating the expression of their target genes.[3][4][5] This activity makes it a valuable tool for studying the roles of Rev-erb α/β in various physiological processes, including circadian rhythms, metabolism, and inflammation. [3][4]

Q2: What are the typical working concentrations for **GSK2945 hydrochloride** in in vitro experiments?

A2: The optimal concentration of **GSK2945 hydrochloride** will vary depending on the cell type and the specific experimental endpoint. However, a common starting point for in vitro studies is in the low micromolar range. For instance, a concentration of 20 μM has been effectively used in primary mouse and human hepatocytes to study its effects on gene expression.[1][2] The EC50 values for **GSK2945 hydrochloride** antagonism of mouse and human Rev-erba are approximately 21.5 μM and 20.8 μM , respectively.[1][2]

Q3: How should I prepare **GSK2945 hydrochloride** for in vivo administration?

A3: **GSK2945 hydrochloride** is typically formulated for in vivo studies by first dissolving it in a suitable organic solvent, such as DMSO, and then diluting it in a vehicle appropriate for the chosen route of administration. For intraperitoneal injections in mice, a common vehicle is a mixture of DMSO, PEG300, Tween 80, and saline.[1] For oral gavage, the compound can be suspended in a vehicle like 0.5% methylcellulose. It is crucial to ensure the final concentration of the organic solvent is well-tolerated by the animals.

Q4: What is the stability of **GSK2945 hydrochloride** in powder form and in solution?

A4: As a powder, **GSK2945 hydrochloride** is generally stable for extended periods when stored at -20°C .[2] Once dissolved in a solvent such as DMSO, the stock solution should be stored at -80°C to maintain its stability.[2] It is recommended to prepare fresh working solutions for each experiment to ensure optimal activity.

Troubleshooting Guide

This guide addresses common issues that researchers may encounter when working with **GSK2945 hydrochloride**.

Issue	Potential Cause	Recommended Solution
Poor Solubility in Aqueous Media	GSK2945 hydrochloride has limited solubility in aqueous buffers.	Prepare a concentrated stock solution in an organic solvent like DMSO. For cell culture experiments, ensure the final DMSO concentration in the media is low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity. Perform a solubility test in your specific cell culture medium before proceeding with experiments.
Precipitation in Cell Culture Media	The compound may precipitate out of solution when diluted from a concentrated stock into aqueous media.	After diluting the DMSO stock in your culture medium, vortex or gently mix the solution thoroughly. Visually inspect for any precipitate before adding to your cells. If precipitation persists, consider using a lower final concentration or preparing a fresh, less concentrated stock solution.
Observed Cytotoxicity	High concentrations of GSK2945 hydrochloride or the solvent used for the stock solution (e.g., DMSO) can be toxic to cells.	Perform a dose-response experiment to determine the optimal, non-toxic concentration range for your specific cell line. Always include a vehicle control (media with the same final concentration of the solvent) in your experiments to account for any solvent-related effects.
Inconsistent or No Effect Observed	The compound may have degraded due to improper	Ensure that the powdered compound and stock solutions are stored at the

storage, or the concentration used may be suboptimal.

recommended temperatures. Prepare fresh working dilutions for each experiment. Re-evaluate the concentration range based on the known EC50 values and literature data for similar cell types. Consider extending the treatment duration.

Potential Off-Target Effects

While GSK2945 is a specific Rev-erba/β antagonist, off-target effects can occur at high concentrations.

Use the lowest effective concentration possible to minimize the risk of off-target effects. If unexpected results are observed, consider using a structurally different Rev-erba/β antagonist as a complementary tool to confirm that the observed phenotype is due to on-target activity.

Quantitative Data Summary

The following tables provide a summary of key quantitative data for **GSK2945 hydrochloride**.

In Vitro Efficacy

Parameter	Species	Value	Reference
EC50 (Rev-erba antagonism)	Mouse	21.5 μM	[1][2]
EC50 (Rev-erba antagonism)	Human	20.8 μM	[1][2]
Effective Concentration (Primary Hepatocytes)	Mouse & Human	20 μM	[1][2]

Recommended Storage Conditions

Form	Temperature	Duration	Reference
Powder	-20°C	3 years	[2]
In Solvent (e.g., DMSO)	-80°C	1 year	[2]

Experimental Protocols

In Vitro Cell Treatment Protocol

This protocol provides a general guideline for treating adherent cells with **GSK2945 hydrochloride**.

- Cell Seeding: Plate cells in appropriate culture vessels and allow them to adhere and reach the desired confluency (typically 70-80%).
- Preparation of **GSK2945 Hydrochloride** Working Solution:
 - Prepare a concentrated stock solution of **GSK2945 hydrochloride** in sterile DMSO (e.g., 10 mM).
 - On the day of the experiment, dilute the stock solution in fresh, pre-warmed cell culture medium to achieve the desired final concentrations. Ensure the final DMSO concentration is consistent across all treatment groups, including the vehicle control (e.g., 0.1% DMSO).
- Cell Treatment:
 - Remove the old medium from the cells.
 - Add the prepared media containing the different concentrations of **GSK2945 hydrochloride** or the vehicle control to the respective wells.
- Incubation: Incubate the cells for the desired period (e.g., 12, 24, or 48 hours) under standard cell culture conditions (e.g., 37°C, 5% CO₂).

- Downstream Analysis: Following incubation, harvest the cells for downstream applications such as Western blotting, qRT-PCR, or cell viability assays.

Western Blotting Protocol for Target Gene Expression

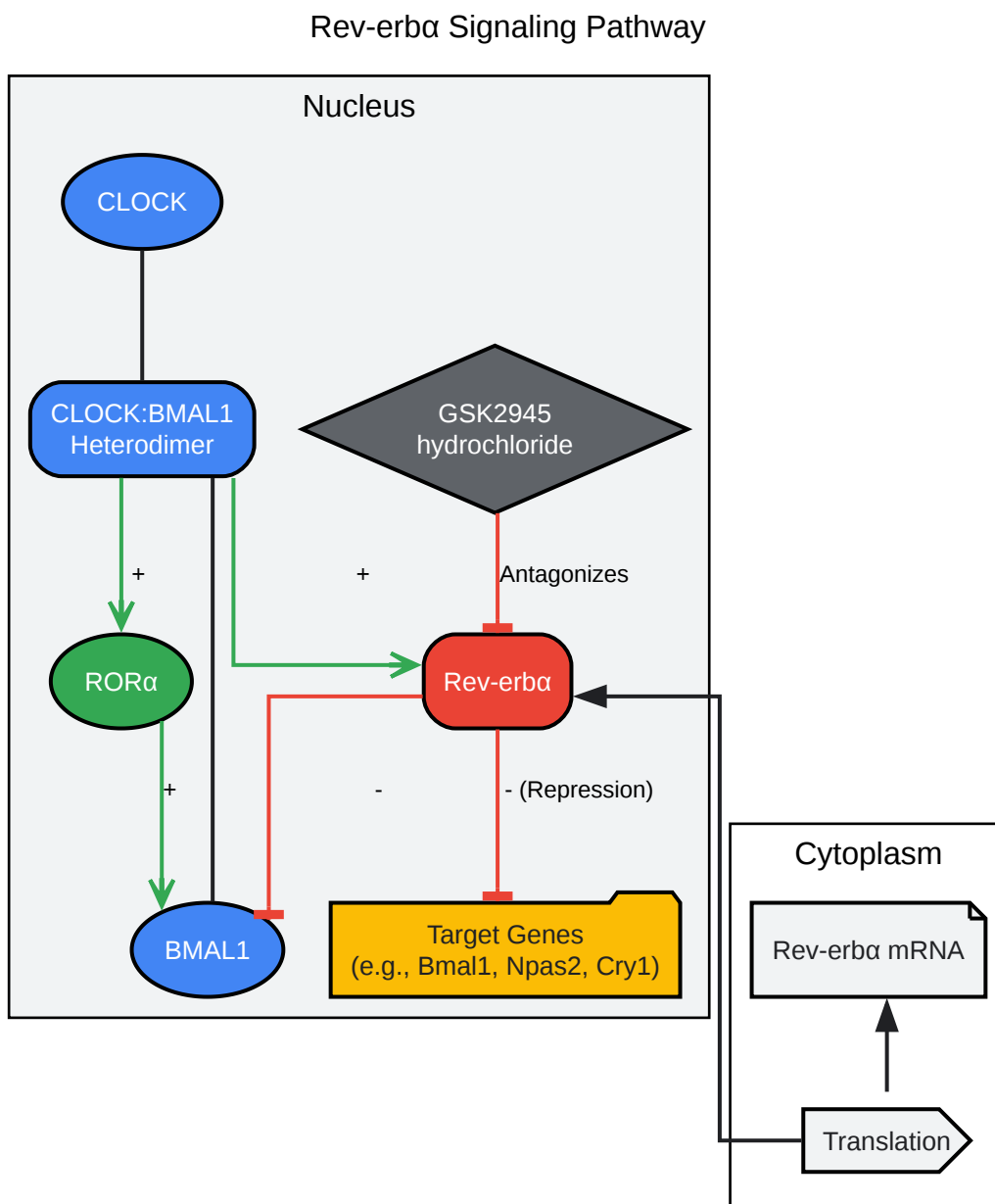
This protocol outlines the steps for analyzing changes in protein expression of Rev-erb α target genes after **GSK2945 hydrochloride** treatment.

- Cell Lysis: After treatment, wash the cells with ice-cold PBS and lyse them using a suitable lysis buffer (e.g., RIPA buffer) containing protease and phosphatase inhibitors.
- Protein Quantification: Determine the protein concentration of each lysate using a standard protein assay (e.g., BCA assay).
- Sample Preparation: Mix equal amounts of protein (e.g., 20-30 μ g) with Laemmli sample buffer and heat at 95-100°C for 5 minutes.
- SDS-PAGE and Transfer:
 - Load the prepared samples onto an SDS-polyacrylamide gel and perform electrophoresis to separate the proteins by size.
 - Transfer the separated proteins to a PVDF or nitrocellulose membrane.
- Blocking and Antibody Incubation:
 - Block the membrane with a suitable blocking buffer (e.g., 5% non-fat milk or BSA in TBST) for 1 hour at room temperature.
 - Incubate the membrane with a primary antibody specific for the target protein (e.g., BMAL1, a known Rev-erb α target) overnight at 4°C.
 - Wash the membrane with TBST and then incubate with an appropriate HRP-conjugated secondary antibody for 1 hour at room temperature.
- Detection: After further washing, detect the protein bands using an enhanced chemiluminescence (ECL) substrate and an imaging system.

- Analysis: Quantify the band intensities and normalize to a loading control (e.g., β -actin or GAPDH) to determine the relative changes in protein expression.

Visualizations

Rev-erb α Signaling Pathway

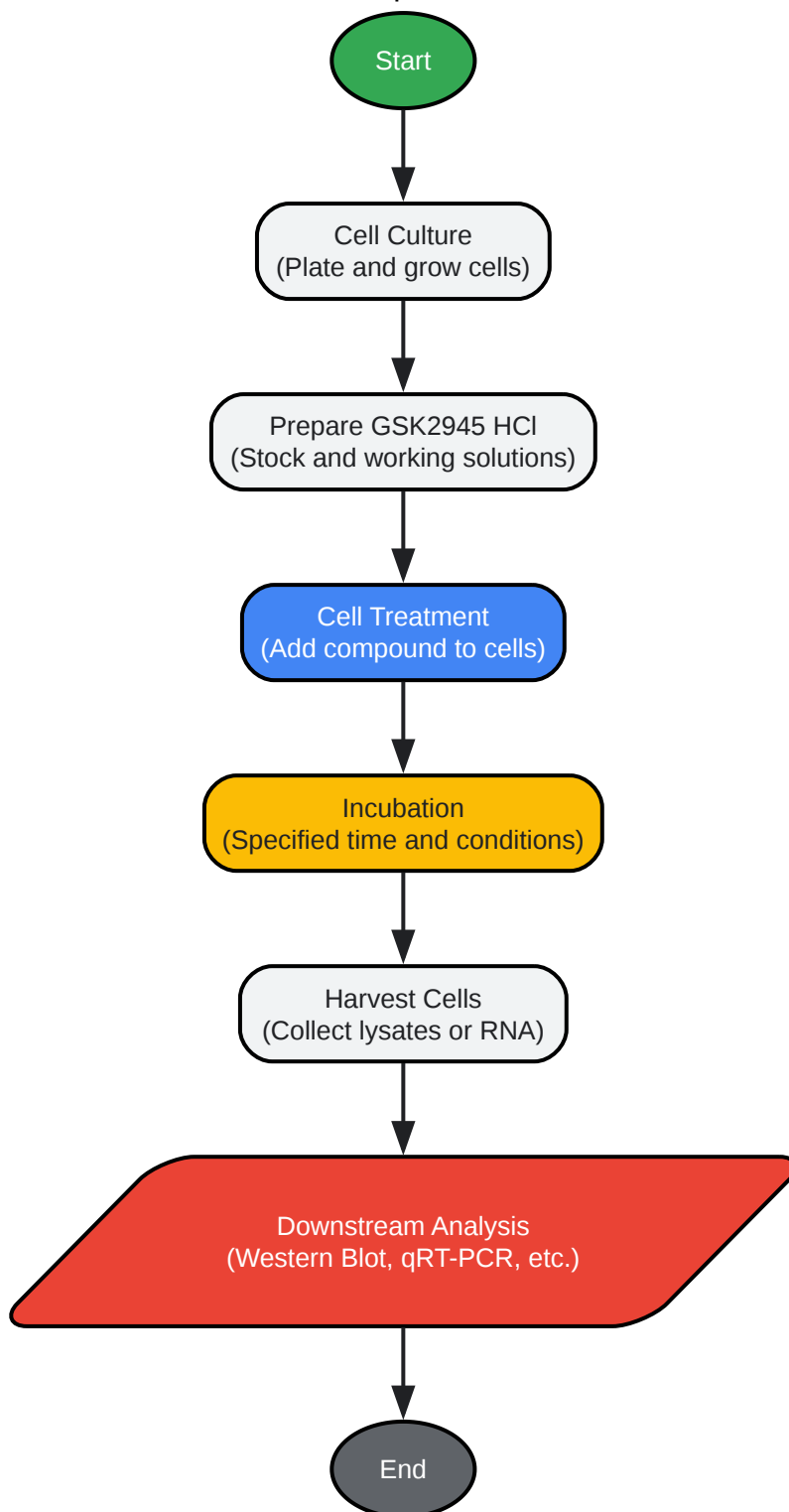


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Caption: The Rev-erb α signaling pathway and its antagonism by **GSK2945 hydrochloride**.

Experimental Workflow for In Vitro Studies

General In Vitro Experimental Workflow



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Caption: A generalized workflow for conducting in vitro experiments with **GSK2945 hydrochloride**.

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